

An In-depth Technical Guide to the Physical Properties of Cyclododecanone

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Compound of Interest

Compound Name: Cyclododecanone

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Introduction

Cyclododecanone, a cyclic ketone with the chemical formula $C_{12}H_{22}O$, is a significant compound in organic synthesis and industrial chemistry.^{[1][2]} It serves as a crucial precursor in the production of various polymers, fragrances, and pharmaceuticals. A thorough understanding of its physical properties is paramount for its effective handling, application, and the development of new synthetic routes and formulations. This technical guide provides a comprehensive overview of the key physical characteristics of **Cyclododecanone**, detailed experimental protocols for their determination, and a logical framework illustrating the interplay of these properties.

Core Physical Properties

The physical state of **Cyclododecanone** at ambient temperature is a white, crystalline solid, often described as having a camphor-like odor.^{[1][2]} The key quantitative physical properties are summarized in the table below.

Property	Value	Units	Notes
Molecular Formula	C ₁₂ H ₂₂ O	-	[2][3]
Molecular Weight	182.30	g/mol	[3]
Melting Point	59 - 61	°C	May be a solid, liquid, or supercooled melt within this range.[3]
Boiling Point	277	°C	At 1013 hPa.[3]
85	°C	At 1 mmHg.	
Density	0.97	g/cm ³	At 20 °C.[3]
Solubility in Water	Insoluble	-	[4]
Solubility in Organic Solvents	Soluble	-	Soluble in nonpolar organic solvents.
Appearance	White crystalline solid	-	[1][2]
Odor	Camphor-like	-	[1]
Vapor Pressure	<1	hPa	At 20 °C.[3]
Flash Point	118	°C	Closed cup.[3]

Experimental Protocols

The following sections detail standardized methodologies for the determination of the key physical properties of **Cyclododecanone**. These protocols are based on established techniques and international standards.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity. For **Cyclododecanone**, a sharp melting range of 1-2°C is expected for a pure sample. The presence of impurities will typically lead to a depression and broadening of the melting range.

Methodology: Capillary Method (based on ASTM E794)[5][6]

- **Sample Preparation:** A small amount of finely powdered, dry **Cyclododecanone** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus equipped with a heating block, a thermometer or temperature sensor, and a means of observing the sample is used.
- **Procedure:**
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a steady rate of 1-2°C per minute.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the last crystal melts is recorded as the end of the melting range.
- **Data Analysis:** The melting point is reported as a range from the initial to the final temperature.

Determination of Boiling Point

Due to its relatively high boiling point, the determination of **Cyclododecanone**'s boiling point requires a method suitable for high-boiling liquids.

Methodology: Ebulliometry (based on OECD Guideline 103)[7][8][9]

- **Apparatus:** An ebulliometer, which is a specialized apparatus for accurately measuring boiling points, is used. It consists of a boiling flask, a condenser, and a high-precision thermometer or temperature probe.
- **Procedure:**
 - A sample of **Cyclododecanone** is placed in the boiling flask.
 - The sample is heated to a steady boil.

- The temperature of the vapor in equilibrium with the boiling liquid is measured. This is the boiling point at the ambient atmospheric pressure.
- Correction for Pressure: The observed boiling point is corrected to standard atmospheric pressure (101.325 kPa) using the Sydney-Young equation.

Determination of Density

The density of solid **Cyclododecanone** can be accurately determined using the gas pycnometry method.

Methodology: Gas Pycnometry (based on ISO 12154)[[10](#)]

- Principle: This method determines the volume of a solid by measuring the pressure change of a gas (typically helium) in a calibrated volume.
- Apparatus: A gas pycnometer.
- Procedure:
 - A weighed sample of **Cyclododecanone** is placed in the sample chamber of the pycnometer.
 - The chamber is sealed and filled with helium to a known pressure.
 - The gas is then expanded into a second, calibrated volume, and the resulting pressure is measured.
 - The volume of the solid is calculated from the pressure difference.
- Calculation: The density is calculated by dividing the mass of the sample by its measured volume.

Determination of Solubility

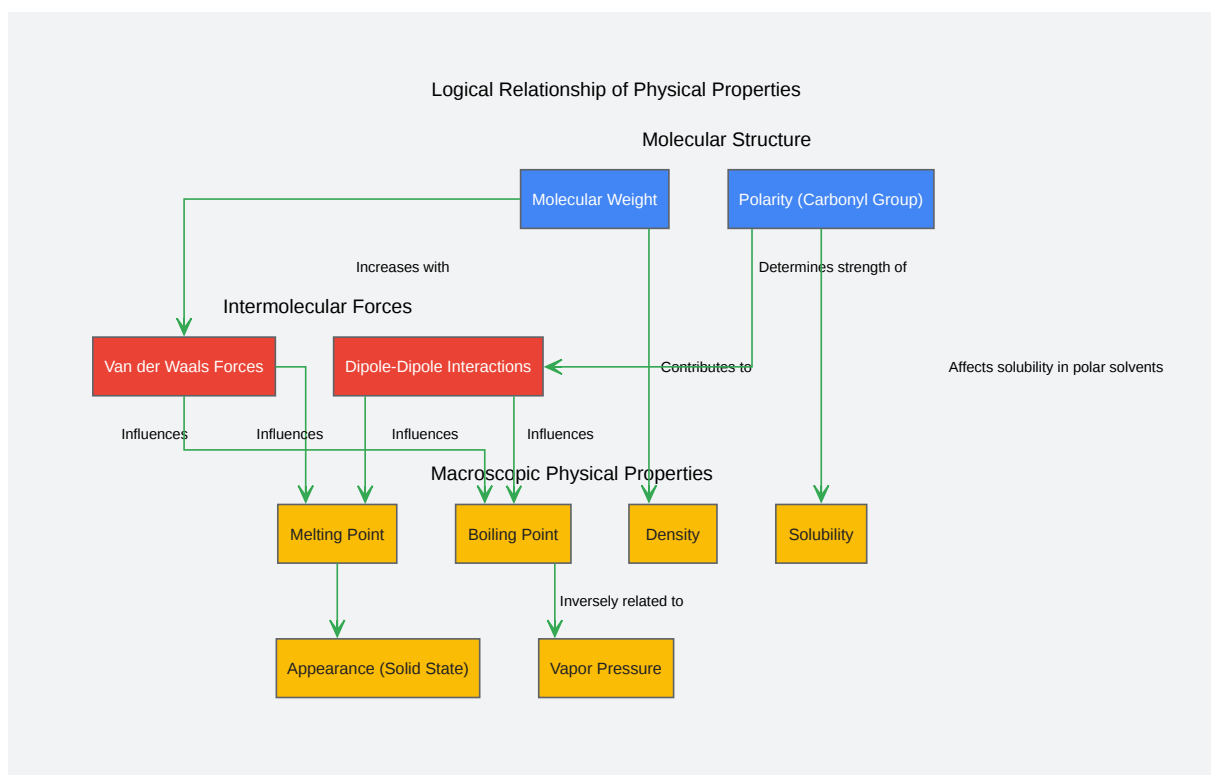
A qualitative and semi-quantitative assessment of **Cyclododecanone**'s solubility in various solvents is crucial for its application in synthesis and formulation.

Methodology: Visual Method (based on ASTM E1148 for aqueous solubility)[[11](#)]

- Sample Preparation: A known mass of **Cyclododecanone** is added to a known volume of the solvent in a sealed container.
- Procedure:
 - The mixture is agitated at a constant temperature for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached.
 - The mixture is then visually inspected for the presence of undissolved solid.
- Analysis:
 - Qualitative: The substance is classified as soluble, partially soluble, or insoluble.
 - Semi-Quantitative: If the substance dissolves completely, further additions of the solute are made until saturation is reached. The solubility is then expressed as the mass of solute per volume of solvent.

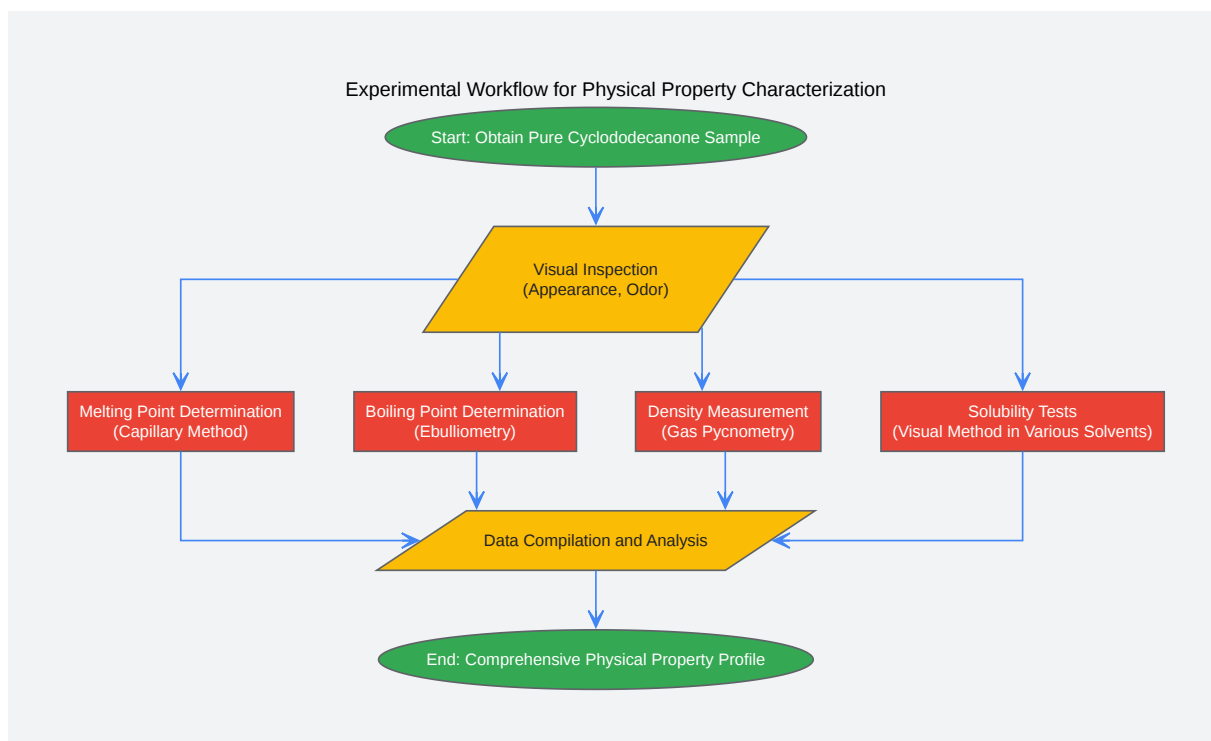
Visualized Relationships and Workflows

The physical properties of a compound are interconnected. The following diagrams, generated using Graphviz, illustrate these relationships and a typical experimental workflow.



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Caption: Interplay of molecular and intermolecular forces on the physical properties of **Cyclododecanone**.



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Caption: A standardized workflow for the systematic characterization of **Cyclododecanone's** physical properties.

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